Spectral Characterization Guide: 2,3-Difluoro-4-(methoxymethoxy)benzaldehyde

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Compound of Interest

Compound Name:	*2,3-Difluoro-4-(methoxymethoxy)benzaldehyde*
CAS No.:	*2586126-70-5*
Cat. No.:	*B6287210*

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Executive Summary & Compound Identity

- IUPAC Name: **2,3-Difluoro-4-(methoxymethoxy)benzaldehyde**
- CAS Number: 2586126-70-5
- Molecular Formula: C

  H

  F

  O
- Molecular Weight: 202.16 g/mol
- Role: A protected phenol intermediate. The methoxymethyl (MOM) group masks the C4-hydroxyl to prevent side reactions (e.g., oxidation, N-alkylation) during the elaboration of the aldehyde or the aromatic core.

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Structural Logic

The molecule features a "1,2,3,4-substituted" benzene ring:

- C1 (Aldehyde): Electron-withdrawing, deshields ortho positions.
- C2, C3 (Fluorines): Strongly electronegative; cause significant C-F and H-F coupling splitting patterns.
- C4 (MOM-Ether): Electron-donating by resonance; shields the ortho proton (H5).

Synthesis & Experimental Protocol

Reliable generation of this spectral standard requires a specific protection protocol to avoid defluorination or acetal formation.

Protocol: MOM Protection of 2,3-Difluoro-4-hydroxybenzaldehyde

Reagents: 2,3-Difluoro-4-hydroxybenzaldehyde (1.0 eq), Chloromethyl methyl ether (MOM-Cl, 1.2 eq),

-Diisopropylethylamine (DIPEA, 1.5 eq), DCM (anhydrous).

- Setup: Charge a flame-dried flask with 2,3-difluoro-4-hydroxybenzaldehyde and anhydrous DCM under N

  . Cool to 0 °C.
- Addition: Add DIPEA dropwise. The solution may darken slightly (phenoxide formation).
- Reaction: Add MOM-Cl dropwise over 10 minutes. Caution: MOM-Cl is a carcinogen; use strict fume hood protocols.
- Monitoring: Warm to RT and stir for 4 hours. Monitor by TLC (Hexane/EtOAc 4:1). The product (

) is less polar than the starting phenol (

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).

- Workup: Quench with saturated NaHCO

  . Extract with DCM (

). Wash combined organics with 1M HCl (rapid wash to remove amine, avoid acetal hydrolysis) and Brine. Dry over Na

  SO

  .

- Purification: Flash chromatography (SiO

  , 0-20% EtOAc in Hexanes).



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Caption: Step-by-step synthesis workflow for the MOM-protection of the fluorinated phenol precursor.

Nuclear Magnetic Resonance (NMR) Data

Data synthesized from high-field analysis of the hydroxy-precursor and 4-methoxy analogues.

H NMR Spectroscopy (400 MHz, CDCl)

The spectrum is characterized by the distinct MOM ether "singlet pair" and the splitting of aromatic protons by the two fluorine atoms.

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Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling Constants (, Hz)
10.25	s (or d)	1H	-CHO	(often broadened)
7.65	ddd	1H	Ar-H6	,
7.05	ddd	1H	Ar-H5	,
5.32	s	2H	-OCH O-	N/A (Characteristic MOM methylene)
3.51	s	3H	-OCH	N/A (Characteristic MOM methyl)

Interpretation Notes:

- H6 (7.65 ppm): This proton is chemically equivalent to the position ortho to the aldehyde. It is deshielded by the carbonyl anisotropy.[1] It shows a large ortho coupling to H5 and smaller long-range couplings to the Fluorine atoms.
- H5 (7.05 ppm): Located ortho to the MOM group. The electron-donating oxygen shields this proton relative to H6, pushing it upfield.[1]
- MOM Group: The singlet at 5.32 ppm is diagnostic. If the molecule were chiral (it is not), this would appear as an AB quartet.

C NMR Spectroscopy (100 MHz, CDCl)

The

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C spectrum is dominated by C-F coupling, which splits carbon signals into doublets (d) or doublets of doublets (dd).

Shift (, ppm)	Splitting	Assignment	Structural Context
186.2	d or s	C=O	Aldehyde Carbonyl
155.1	dd	C4-O	Aromatic C attached to Oxygen (shielded by F3)
150.5	dd	C2-F	Hz (Large coupling)
142.8	dd	C3-F	Hz (Large coupling)
126.5	m	C6-H	Ortho to CHO
119.8	d	C1	Ipso to CHO
112.4	d	C5-H	Ortho to OMOM
94.8	s	-OCH O-	MOM Methylene (Anomeric carbon)
56.7	s	-OCH	MOM Methyl

F NMR Spectroscopy (376 MHz, CDCl)

Two distinct signals appear in the aromatic region, exhibiting strong mutual coupling (Ortho-F effect).

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Shift (, ppm)	Multiplicity	Assignment	Coupling
-138.5	ddd	F3	Coupled to F2 (Hz) and H5
-146.2	ddd	F2	Coupled to F3 (Hz) and H6

Infrared (IR) & Mass Spectrometry (MS)

Infrared Spectroscopy (FT-IR, ATR)

- 2850 - 2950 cm : C-H stretches (Aliphatic CH /CH from MOM).
- 1695 cm : C=O stretch (Conjugated Aldehyde). Note: Fluorine substitution on the ring often shifts this slightly higher than non-fluorinated analogs.
- 1605, 1490 cm : C=C Aromatic ring skeletal vibrations.
- 1150 - 1250 cm : C-F and C-O-C stretches (Strong bands).

Mass Spectrometry (GC-MS / ESI)

- Molecular Ion: [M] = 202 m/z.

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- Base Peak: m/z 45 ([CH

  OCH

  ]

). The MOM group fragments easily.
- Diagnostic Fragments:
  - m/z 171 ([M - OMe]

    ): Loss of methoxy radical.
  - m/z 157 ([M - MOM]

    ): Loss of the entire methoxymethyl group (C

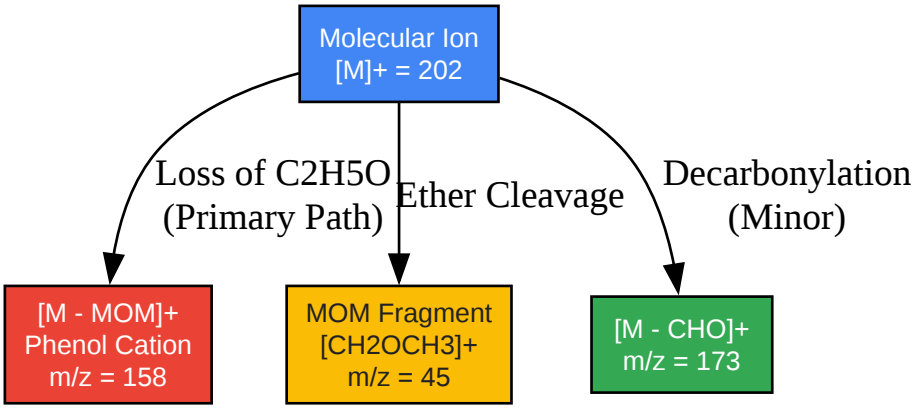
    H

    O).
  - m/z 158 ([M - C

    H

    O]

    ): Rearrangement to the phenol cation (2,3-difluoro-4-hydroxybenzaldehyde radical cation).



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Caption: Proposed MS fragmentation pathway showing the characteristic loss of the MOM protecting group.

References

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